

reducing immature crosslink DHLNL with PXS-5153A

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Compound Focus: PXS-5153A

Cat. No.: S540662

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Quantitative Data on PXS-5153A Efficacy

The table below summarizes the primary quantitative findings on how **PXS-5153A** reduces DHLNL and other fibrosis-related metrics across various experimental models.

Experimental Model	Target/Effect Measured	Result with PXS-5153A Treatment	Citation
In Vitro: LOXL2-mediated collagen crosslinking	Inhibition of LOXL2 enzymatic activity (IC ₅₀)	< 40 nM (all mammalian species)	[1] [2]
In Vitro: LOXL2-mediated collagen crosslinking	Inhibition of human LOXL3 enzymatic activity (IC ₅₀)	63 nM	[1] [2]
In Vitro: Human fibroblast "scar-in-a-jar"	Reduction of DHLNL concentration	Dose-dependent reduction	[3]
In Vivo: Rat CCl ₄ -induced Liver Fibrosis	Reduction of immature crosslinks (DHLNL)	Significant reduction vs. CCl ₄ control	[3] [1]
In Vivo: Rat CCl ₄ -induced Liver Fibrosis	Reduction of mature crosslinks (PYD)	Significant reduction vs. CCl ₄ control	[3]

Experimental Model	Target/Effect Measured	Result with PXS-5153A Treatment	Citation
In Vivo: Rat CCl ₄ -induced Liver Fibrosis	Reduction of total collagen (Hydroxyproline)	Significant reduction vs. CCl ₄ control	[3] [1]
In Vivo: Mouse NASH model	Improvement in liver function (ALT levels)	Reduced plasma ALT levels	[1]
In Vivo: Mouse Myocardial Infarction	Improvement in cardiac output	Improved cardiac function	[3] [1]

Experimental Protocols for Key Assays

Here are the detailed methodologies for key experiments that demonstrate the effect of **PXS-5153A** on DHLNL and collagen crosslinking.

In Vitro Crosslinking Assay

This protocol details how to assess the direct inhibitory effect of **PXS-5153A** on LOXL2-mediated collagen crosslinking [3].

- **Reaction Setup:** Combine 200 μ L of 3 mg/mL collagen (e.g., rat tail, type I) with 800 μ L of 50 mmol/L sodium borate buffer (pH 8.2).
- **Enzyme and Inhibitor Addition:** Add 20 nmol/L of recombinant human LOXL2 (rhLOXL2) to the mixture. For the test condition, include **PXS-5153A** at a concentration of 200 nmol/L.
- **Incubation and Maintenance:** Incubate the reaction at 37°C. To maintain enzymatic activity, replenish the solution with fresh rhLOXL2 and inhibitor every day for 5 days.
- **Sample Extraction:** On day 7, extract the crosslinks from the sample for analysis.

Analysis of Collagen Crosslinks (DHLNL) and Hydroxyproline

This method describes the quantitative analysis of crosslinks from tissue or in vitro samples, which is critical for determining DHLNL levels [3].

- **Sample Preparation:** Freeze-dry the tissue or in vitro sample. Use approximately 10 mg of freeze-dried material.
- **Reduction:** Reduce the sample with sodium borohydride (NaBH₄) to stabilize the crosslinks.
- **Acid Hydrolysis:** Hydrolyze the pellet in 6 mol/L hydrochloric acid (HCl) at 100°C for 24 hours.
- **Solid Phase Extraction:** Extract hydroxyproline and specific crosslinks (like DHLNL) from the hydrolysate using an automated solid-phase extraction system.
- **Quantification:** Analyze the extracted samples using **UHPLC-ESI-MS/MS** (Ultra-High Performance Liquid Chromatography with Electrospray Ionization Tandem Mass Spectrometry) for precise quantification.

In Vivo Model: CCl₄-Induced Liver Fibrosis in Rats

This is a standard model for testing anti-fibrotic compounds like **PXS-5153A** [3] [1].

- **Disease Induction:** Induce liver fibrosis in Sprague Dawley rats by oral administration of 0.25 µL/g Carbon tetrachloride (CCl₄) in an olive oil solution, three times per week for 6 weeks.
- **Therapeutic Treatment:** Begin therapeutic oral administration of **PXS-5153A** after 3 weeks of CCl₄ dosing. Common doses are 3 mg/kg (low) or 10 mg/kg (high), administered either once daily or three times a week. Continue treatment until the end of the study.
- **Terminal Analysis:** Sacrifice animals 48 hours after the last CCl₄ dose. Collect plasma for ALT/AST level analysis and liver tissue for:
 - **Histology:** Sirius Red staining to quantify fibrillar collagen coverage area.
 - **Biochemical Analysis:** Measure hydroxyproline (total collagen) and crosslinks (DHLNL, PYD) as described in the protocol above.

FAQs and Troubleshooting Guide

Q1: What is the selectivity profile of PXS-5153A? **PXS-5153A** is a highly selective dual inhibitor for LOXL2 and LOXL3. It is over **40-fold selective for LOXL2 over both LOX and LOXL1**, and shows **over 700-fold selectivity against other related amine oxidases** (e.g., MAO-A, MAO-B, SSAO). This minimizes the potential for off-target effects in your experiments [3] [1].

Q2: How long does it take for PXS-5153A to act? **PXS-5153A** is a fast-acting inhibitor. In enzymatic assays, it almost entirely blocks LOXL2/3 activity **within 15 minutes** of application [3] [1].

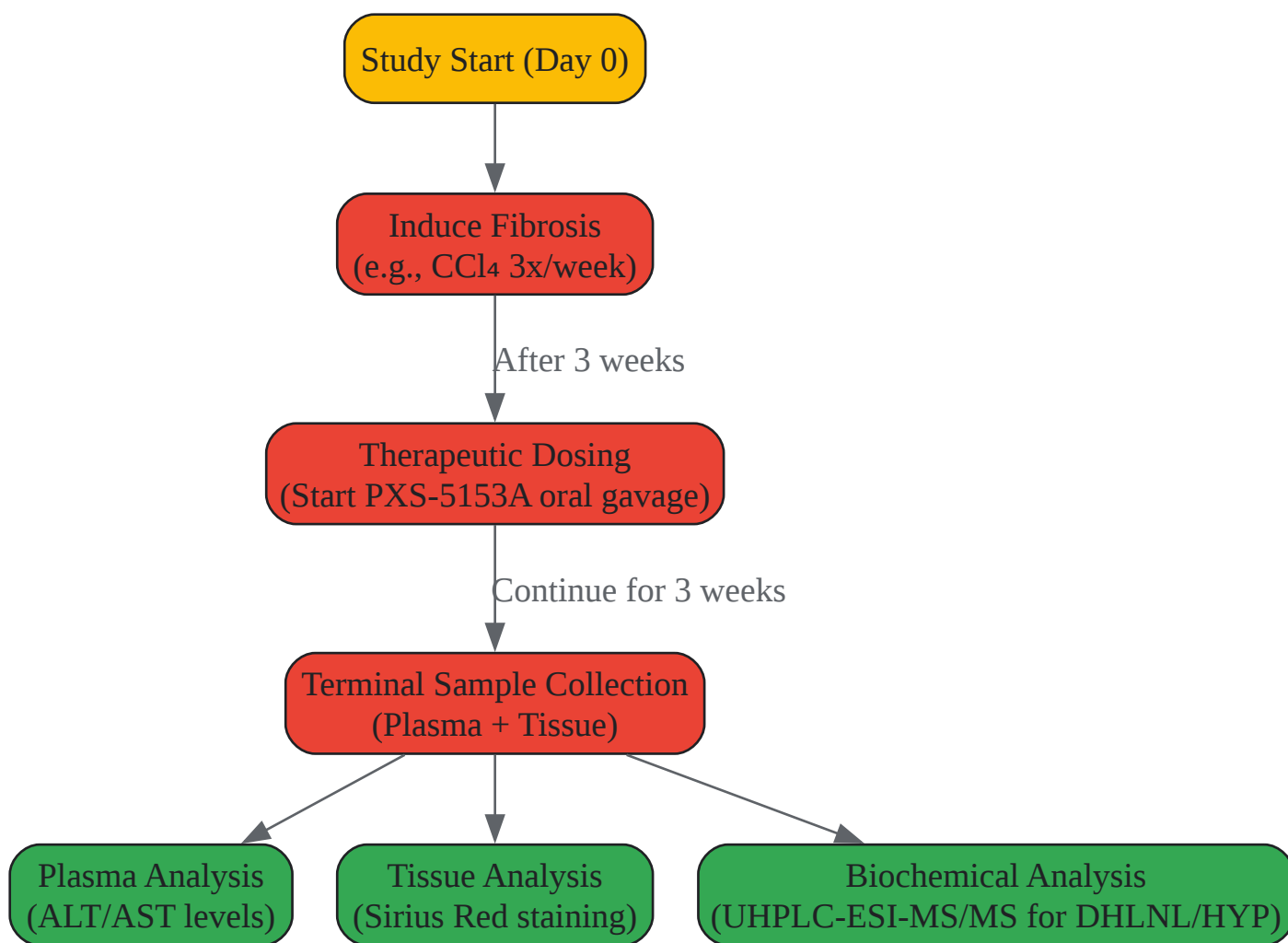
Q3: I am not seeing a significant reduction in DHLNL in my in vitro model. What could be wrong?

- **Check Enzyme and Inhibitor Replenishment:** For long-term crosslinking assays over several days, it is crucial to replenish the recombinant LOXL2 enzyme and **PXS-5153A** inhibitor daily. The enzyme can lose activity, and the inhibitor can be depleted [3].
- **Confirm Collagen Type:** Ensure you are using a fibrillar collagen type (like Type I from rat tail) that is a known substrate for LOXL2/3 and readily forms DHLNL crosslinks [3].
- **Verify Assay pH:** The collagen crosslinking reaction is highly dependent on pH. The in vitro assay buffer should be at **pH 8.2**, which is optimal for lysyl oxidase activity [3].

Q4: What is the recommended solvent for preparing PXS-5153A stock solutions? For in vitro work, **PXS-5153A** (monohydrochloride salt) is highly soluble in **DMSO**. A typical stock concentration is 250 mg/mL (569.54 mM), and sonication is recommended to ensure it is fully dissolved [2].

Experimental Workflow for In Vivo Efficacy

The diagram below outlines the key stages of a typical in vivo study to evaluate **PXS-5153A**, integrating the protocols described above.



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References

1. PXS-5153A | Monoamine Oxidase Inhibitor [medchemexpress.com]
2. PXS-5153A monohydrochloride [targetmol.com]
3. The lysyl oxidase like 2/3 enzymatic inhibitor, PXS-5153A ... [pmc.ncbi.nlm.nih.gov]

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